

troubleshooting low recovery of 24,25-Dihydroxy Vitamin D2-d3 during extraction

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Compound of Interest

Compound Name: 24,25-Dihydroxy Vitamin D2-d3

Cat. No.: B15558960

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Technical Support Center: 24,25-Dihydroxy Vitamin D2-d3 Extraction

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low recovery of **24,25-Dihydroxy Vitamin D2-d3** during solid-phase extraction (SPE) and liquid-liquid extraction (LLE).

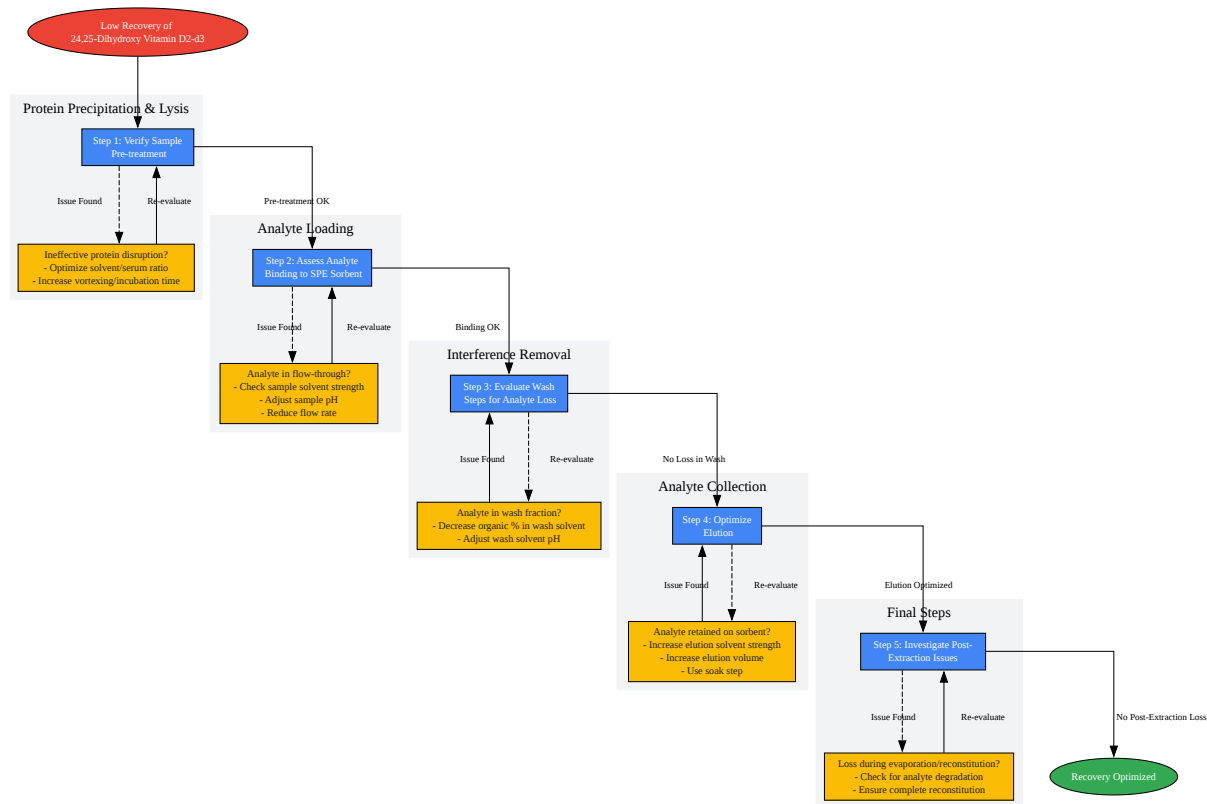
Troubleshooting Guide: Low Recovery of 24,25-Dihydroxy Vitamin D2-d3

Low recovery of **24,25-Dihydroxy Vitamin D2-d3**, a deuterated internal standard, can compromise the accuracy of quantitative analyses. This guide provides a systematic approach to identify and resolve common issues during the extraction process.

Q1: My recovery of **24,25-Dihydroxy Vitamin D2-d3** is significantly lower than expected. Where should I start troubleshooting?

The first step is to systematically evaluate each stage of your extraction protocol to pinpoint where the loss is occurring. This can be achieved by collecting fractions at each major step (after sample loading, each wash, and elution) and analyzing the analyte concentration in each.

Below is a troubleshooting workflow to guide you through this process.



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